

Commercial Suppliers of Cortodoxone-d2: A Technical Guide

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Compound of Interest

Compound Name: Cortodoxone-d2

Cat. No.: B6594704

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For researchers, scientists, and drug development professionals requiring high-purity **Cortodoxone-d2** for use as an internal standard in quantitative analyses, several commercial suppliers offer this deuterated analog of cortodoxone. This technical guide provides a detailed overview of available suppliers, key product specifications, and a comprehensive experimental protocol for its application in liquid chromatography-mass spectrometry (LC-MS).

Supplier and Product Overview

Cortodoxone-d2, also known as 11-Deoxycortisol-d2, is a stable isotope-labeled version of cortodoxone, a glucocorticoid steroid hormone. Its primary application in a research setting is as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or, most commonly, LC-MS.^[1] The deuterium labeling provides a distinct mass signature that allows for accurate quantification of the unlabeled analyte in complex biological matrices.

The following table summarizes the available quantitative data from prominent commercial suppliers of **Cortodoxone-d2**. Please note that while efforts have been made to compile a comprehensive list, pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Purity	Available Quantities & Pricing
MedChem Express	HY-77839S1	1271728-08-5	$C_{21}H_{28}D_2O$ 4	348.47	>98% (Typically)	500 µg: \$260 USD (price may vary)
DC Chemicals	DC50228	1271728-08-5	$C_{21}H_{28}D_2O$ 4	348.47	Information not readily available	Contact for quote

Note: Purity information is often found on the Certificate of Analysis (CoA), which may be available for download on the supplier's website or upon request. It is crucial to obtain the lot-specific CoA for accurate experimental work.

Experimental Protocol: Quantitative Analysis of Cortodoxone in Biological Samples using Cortodoxone-d2 as an Internal Standard by LC-MS/MS

This protocol outlines a general procedure for the quantification of cortodoxone in a biological matrix (e.g., plasma, serum) using **Cortodoxone-d2** as an internal standard. Method optimization and validation are essential for each specific application.

1. Materials and Reagents

- Cortodoxone analytical standard
- **Cortodoxone-d2** internal standard
- LC-MS grade methanol, acetonitrile, and water
- Formic acid (or other appropriate mobile phase modifier)

- Biological matrix (e.g., drug-free plasma) for calibration standards and quality controls
- Solid Phase Extraction (SPE) cartridges or protein precipitation reagents

2. Preparation of Stock and Working Solutions

- Cortodoxone Stock Solution (1 mg/mL): Accurately weigh and dissolve Cortodoxone in methanol.
- **Cortodoxone-d2** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Cortodoxone-d2** in methanol.
- Working Standards: Prepare a series of working standard solutions by serially diluting the Cortodoxone stock solution with methanol or a suitable solvent to create a calibration curve.
- Internal Standard Working Solution: Dilute the **Cortodoxone-d2** stock solution to a concentration that provides a stable and appropriate response in the LC-MS/MS system.

3. Sample Preparation (Protein Precipitation Method)

- To 100 μ L of the biological sample (calibrator, quality control, or unknown), add 300 μ L of the internal standard working solution in acetonitrile.
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the initial mobile phase.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A suitable reversed-phase column (e.g., C18, Phenyl-Hexyl).

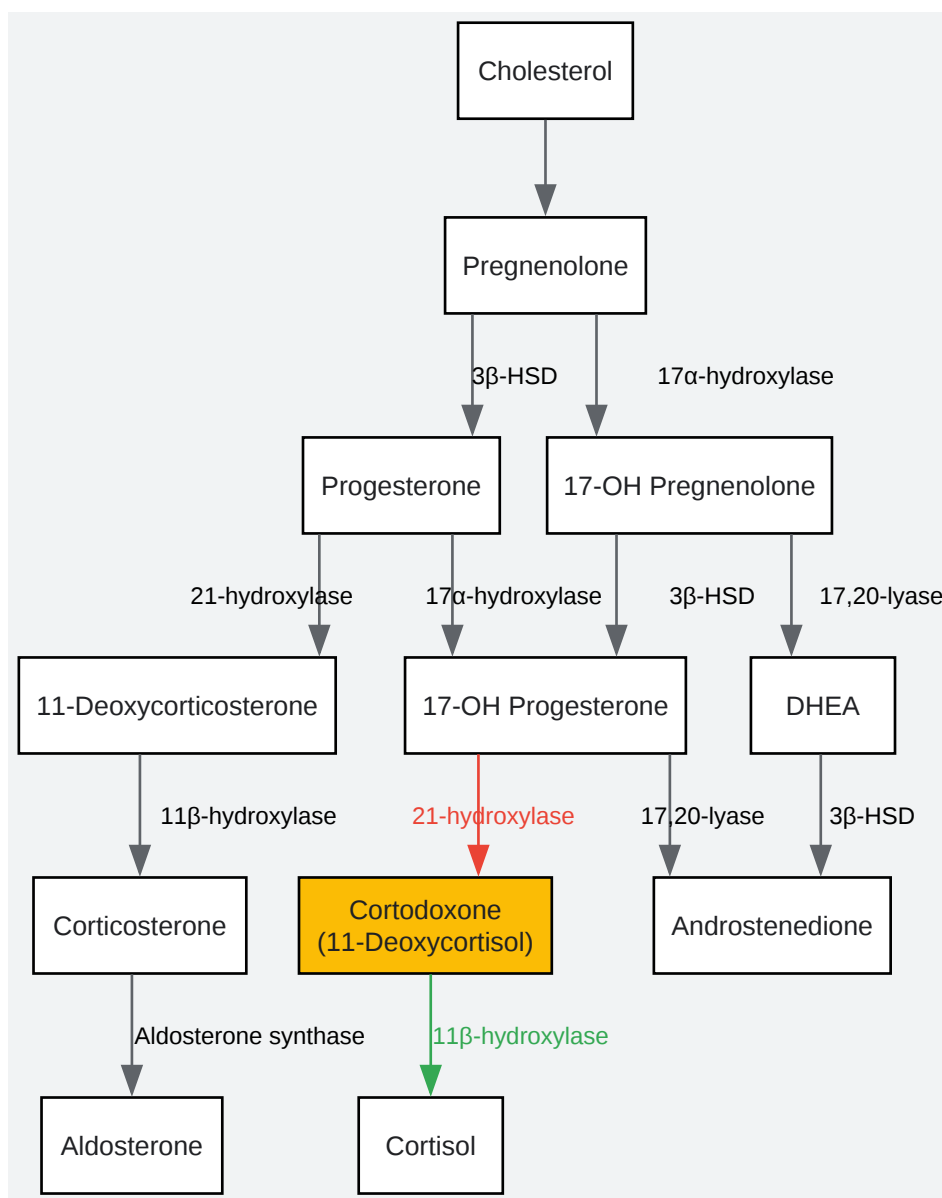
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B). The gradient program should be optimized to achieve good separation of cortodoxone from matrix components.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode is typically used for steroid analysis.
- MRM Transitions:
 - Cortodoxone: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (to be determined by infusion and optimization).
 - **Cortodoxone-d2**: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (to be determined by infusion and optimization). The precursor ion will be shifted by +2 Da compared to the unlabeled compound.

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibrators.
- Determine the concentration of cortodoxone in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

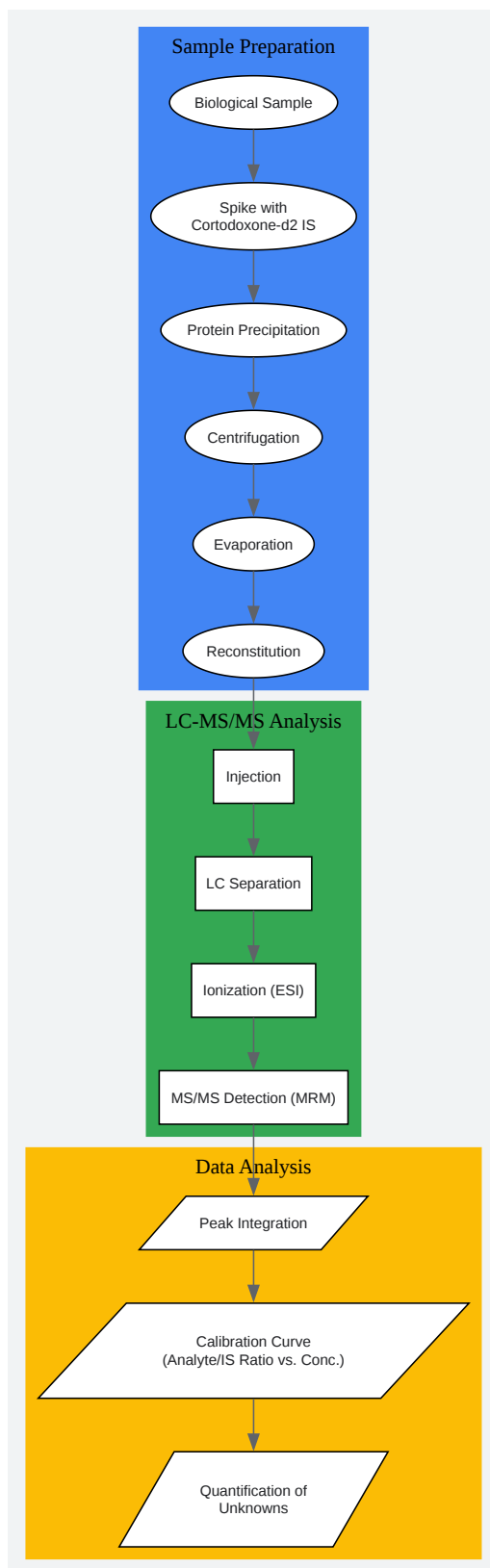
Signaling Pathway



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Caption: Simplified steroidogenesis pathway highlighting the position of Cortodoxone.

Experimental Workflow



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Caption: Workflow for quantitative analysis using an internal standard.

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References

- 1. medchemexpress.com [medchemexpress.com]
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